

# ZONYL FS-300 bioaccumulation concerns and mitigation

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## Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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## ZONYL FS-300 Overview and Replacement

**ZONYL FS-300** is a fluorosurfactant known for reducing surface tension and providing wetting, spreading, and leveling capabilities [1] [2]. A key piece of information is that **ZONYL FS-300** and related products have been **discontinued** and are no longer manufactured, largely due to industry-wide shifts away from certain long-chain PFAS chemistries [3].

The manufacturer introduced the **Capstone** product line as replacements, which are based on short-chain molecules that meet the U.S. EPA 2010/15 PFOA Stewardship Program goals [3]. The recommended alternatives for **ZONYL FS-300** are **Capstone FS-30** or **Capstone FS-34** [3].

The table below compares the key specifications of the original product and its alternatives.

Property	ZONYL FS-300	Capstone FS-30 / FS-34
Ionic Character	Nonionic [4] [5]	Nonionic [3]
Solvent	Water [4]	Water [3]
Foaming Level	Information missing	Moderate to High [3]

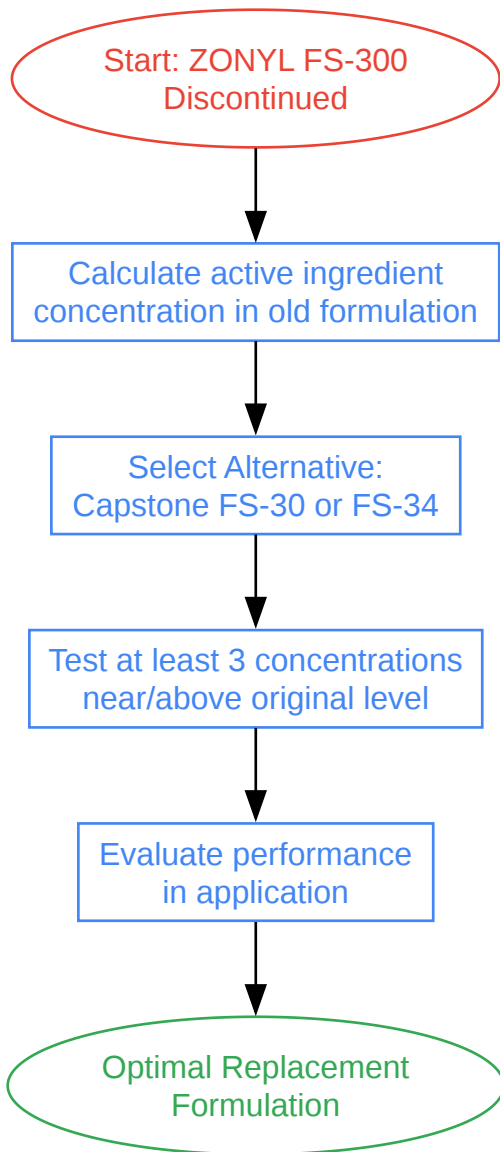
Property	ZONYL FS-300	Capstone FS-30 / FS-34
Regulatory Status	Discontinued (historical product) [3]	Compliant with PFOA Stewardship Program [3]

## Reformulation Guidance and Experimental Use

When transitioning from **ZONYL FS-300** to an alternative, consider the following steps based on general reformulation guidance [3]:

- **Calculate Active Ingredient Concentration:** The percent actives in Capstone products may differ from **ZONYL FS-300**. You should first calculate the concentration based on the active ingredient amount in your existing formulation.
- **Test Multiple Concentrations:** It is recommended to test at least three different concentrations of the replacement surfactant near or above the previous **ZONYL FS-300** concentration to find the optimal level for performance.
- **Evaluate Performance:** These replacements are not necessarily one-to-one equivalents, so performance testing in your specific application is crucial.

The diagram below outlines this replacement and testing workflow.



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## Documented Experimental Protocol

A published research study provides a specific protocol for using **ZONYL FS-300** in preparing complex emulsions, which may be useful for understanding its experimental context [6].

- **Application:** Preparation of light-induced reconfigurable complex emulsions [6].
- **Role:** Mixed with a light-responsive surfactant (C4AZOC2TAB) as the aqueous continuous phase [6].
- **Procedure:**
  - Create a mixed surfactant aqueous solution with **Zonyl FS-300** and C4AZOC2TAB [6].
  - Heat hexane and perfluorooctane (oil phase) until miscible [6].

- Add the preheated surfactant solution to the oil phase [6].
- Emulsify using a vortex mixer (e.g., 2800 rpm for 1 minute) [6].
- Cool to room temperature to induce phase separation and let equilibrate [6].

## FAQs and Troubleshooting

**Q1: Why is ZONYL FS-300 no longer available?** It was discontinued as part of an industry-wide phase-out of long-chain PFAS chemicals, driven by the U.S. EPA PFOA Stewardship Program [3].

**Q2: What are the primary safety classifications for Zonyl FS-300?** Available safety information indicates it has the hazard code **Xi** (Irritant) and is classified as **WGK 3** in Germany, which signifies a high level of aquatic hazard [7] [8].

**Q3: My experiment requires a specific property of Zonyl FS-300. How do I ensure the alternative works?** The most reliable approach is to perform a application test. Since alternatives like Capstone are not one-to-one replacements, you must verify that the new surfactant provides the required wetting, spreading, or anti-fogging properties in your specific system [3].

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